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Commercial suppliers of high-purity Glutaric anhydride-d6

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An In-depth Technical Guide to High-Purity **Glutaric Anhydride-d6** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of high-purity deuterated Glutaric anhydride (**Glutaric anhydride-d6**), a critical reagent for researchers, scientists, and drug development professionals. Its primary application lies in its use as a stable isotope-labeled internal standard for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. The incorporation of deuterium atoms provides a distinct mass shift without significantly altering the chemical properties of the molecule, enabling precise and accurate quantification of its non-labeled counterpart in complex biological matrices.

Commercial Suppliers and Purity Specifications

The procurement of high-purity **Glutaric anhydride-d6** is essential for ensuring the reliability and reproducibility of experimental results. Several commercial suppliers specialize in the provision of stable isotope-labeled compounds. The table below summarizes the key suppliers and their available purity specifications for **Glutaric anhydride-d6** (CAS Number: 1219794-53-2).



Supplier	Product Name	Isotopic Purity	Chemical Purity	Additional Notes
LGC Standards	Pentanedioic-d6 Anhydride	98 atom % D	min 98%	-
CDN Isotopes	Pentanedioic-d6 Anhydride	98 atom % D	Not specified	-
Medical Isotopes, Inc.	Pentanedioic-d6 anhydride	Not specified	≥97%	-
Alfa Chemistry	Pentanedioic-d6 anhydride	98 atom % D	Not specified	-
Clearsynth Labs Limited	Pentanedioic-d6 anhydride	Not specified	Not specified	Listed as a supplier.

Note: Purity specifications are subject to batch-to-batch variability. It is recommended to request a certificate of analysis for the specific lot being purchased.

Experimental Protocols

The following sections detail methodologies for the synthesis, quality control, and application of **Glutaric anhydride-d6**.

Synthesis of High-Purity Glutaric Anhydride-d6

The most common laboratory-scale synthesis of **Glutaric anhydride-d6** involves the dehydration of its corresponding carboxylic acid precursor, Glutaric acid-d6, using a dehydrating agent such as acetic anhydride.

Materials:

- Glutaric acid-d6 (CAS: 154184-99-3), ≥98% purity
- Acetic anhydride, reagent grade
- Round-bottom flask



- Reflux condenser with a drying tube (e.g., filled with calcium chloride)
- Heating mantle
- Vacuum distillation apparatus

Procedure:

- In a clean, dry round-bottom flask, combine Glutaric acid-d6 and a molar excess of acetic anhydride (typically 2-3 equivalents).
- Fit the flask with a reflux condenser protected by a drying tube to prevent the ingress of atmospheric moisture.
- Heat the reaction mixture to a gentle reflux (approximately 75°C) with constant stirring.[1]
- Maintain the reflux for a period of 12-18 hours to ensure the complete conversion of the diacid to the anhydride.[1]
- After the reaction is complete, allow the mixture to cool to room temperature.
- Set up a vacuum distillation apparatus and carefully distill off the excess acetic anhydride and the acetic acid byproduct.
- The remaining crude Glutaric anhydride-d6 can be further purified by vacuum distillation or recrystallization from a suitable solvent system (e.g., ether/petroleum ether) to yield a highpurity crystalline solid.

Quality Control and Purity Assessment

The purity of the synthesized or purchased **Glutaric anhydride-d6** should be verified to ensure it meets the requirements for its intended application. A common method for this is High-Performance Liquid Chromatography (HPLC).

Instrumentation and Conditions (adapted for deuterated compound):

HPLC System: A standard HPLC system with a UV detector.



- Column: A reverse-phase C18 column (e.g., Newcrom R1, 4.6 x 150 mm, 3 μm).[2][3]
- Mobile Phase: A gradient of acetonitrile and water. A typical gradient might be:
 - 0-1 min: 5% Acetonitrile
 - 1-8 min: Linear gradient to 95% Acetonitrile
 - 8-10 min: Hold at 95% Acetonitrile
 - 10-12 min: Return to 5% Acetonitrile
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 220 nm[3]
- Injection Volume: 10 μL
- Sample Preparation: Dissolve a small amount of Glutaric anhydride-d6 in the initial mobile phase composition.

Procedure:

- Equilibrate the HPLC column with the initial mobile phase conditions until a stable baseline is achieved.
- Inject the prepared sample onto the column.
- Run the gradient method and record the chromatogram.
- The purity is determined by the area percentage of the main peak corresponding to Glutaric anhydride-d6.

Application as an Internal Standard in LC-MS

Glutaric anhydride-d6 is an ideal internal standard for the quantification of glutaric anhydride or related analytes in biological samples.

Materials:



- Glutaric anhydride-d6 stock solution (e.g., 1 mg/mL in methanol)
- Biological matrix (e.g., plasma, urine)
- Analyte (non-labeled glutaric anhydride) for calibration curve
- Protein precipitation solvent (e.g., acetonitrile with 0.1% formic acid)
- LC-MS/MS system

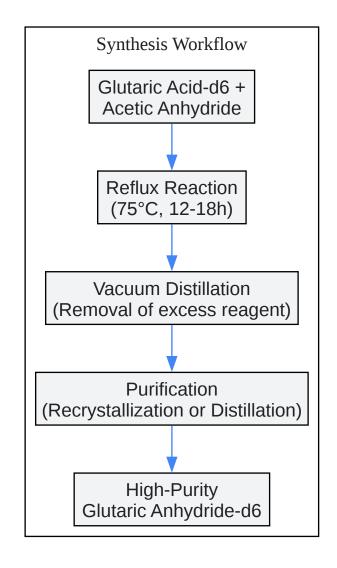
Procedure (Sample Preparation):

- To a 100 μL aliquot of the biological sample, add a fixed volume (e.g., 10 μL) of the Glutaric anhydride-d6 internal standard working solution at a known concentration.
- Vortex the sample to ensure thorough mixing.
- Add 3 volumes (300 μL) of ice-cold protein precipitation solvent.
- Vortex vigorously for 1-2 minutes to precipitate proteins.
- Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean vial for LC-MS/MS analysis.

Visualizations

The following diagrams illustrate the synthesis workflow and the application of **Glutaric anhydride-d6** as an internal standard.

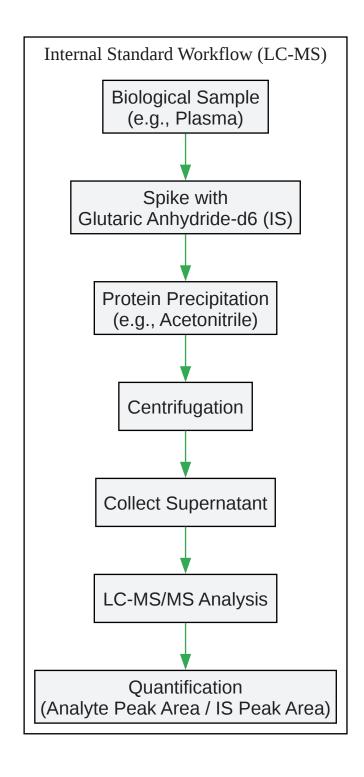




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Caption: Synthesis workflow for high-purity Glutaric anhydride-d6.





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Caption: Workflow for use as an internal standard in LC-MS analysis.



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